

basic properties and structure of AI-10-47

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Compound of Interest

Compound Name: AI-10-47
Cat. No.: B10824809

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An In-depth Technical Guide to **AI-10-47**: A Small Molecule Inhibitor of the CBF β -RUNX Interaction

AI-10-47 is a small molecule inhibitor that targets the protein-protein interaction between Core-Binding Factor β (CBF β) and Runt-related transcription factor (RUNX) proteins. This interaction is crucial for the function of the CBF β -RUNX heterodimeric transcription factor complex, which plays a pivotal role in normal development and is frequently dysregulated in various cancers, including leukemia and basal-like breast cancer.^{[1][2]} **AI-10-47** was developed as a chemical probe to study the effects of inhibiting this interaction and as a potential therapeutic agent.^{[1][3]}

Core Properties of AI-10-47

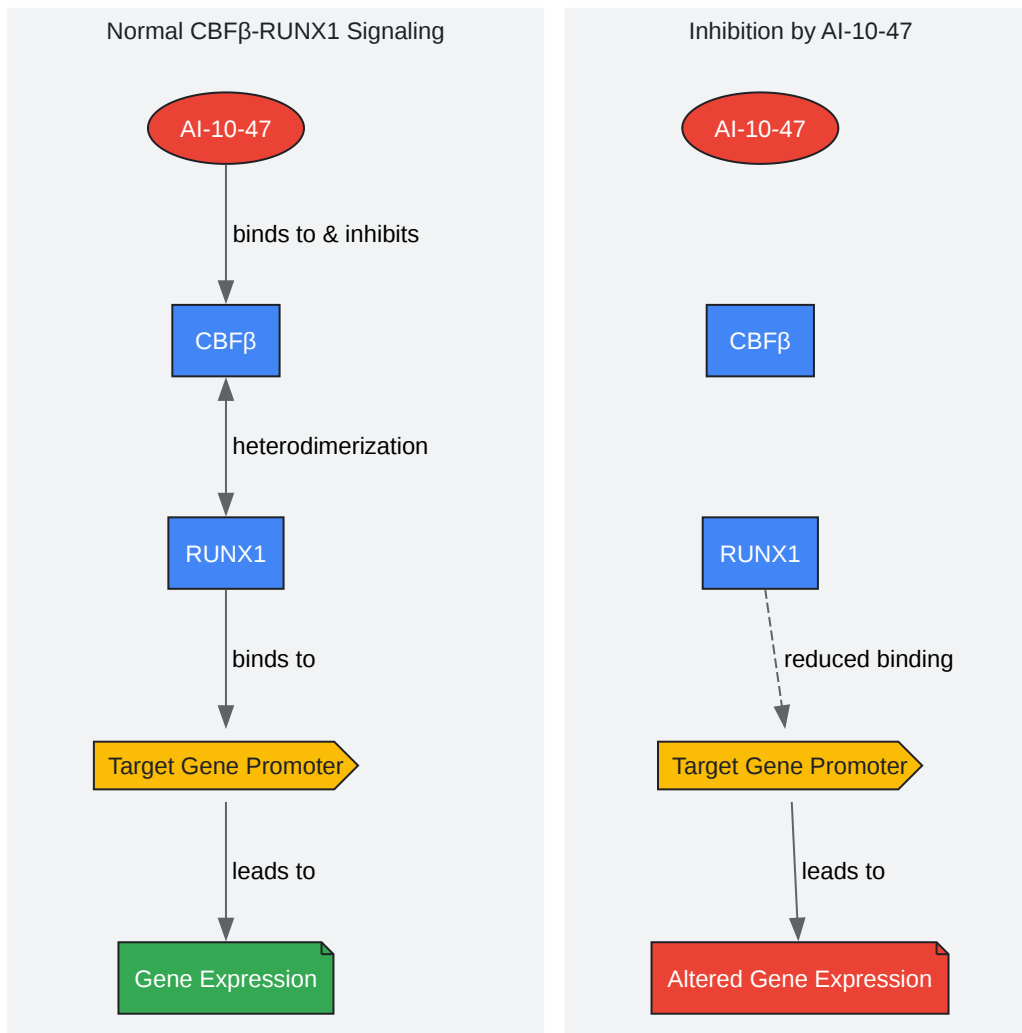
The fundamental physicochemical and biological properties of **AI-10-47** are summarized below.

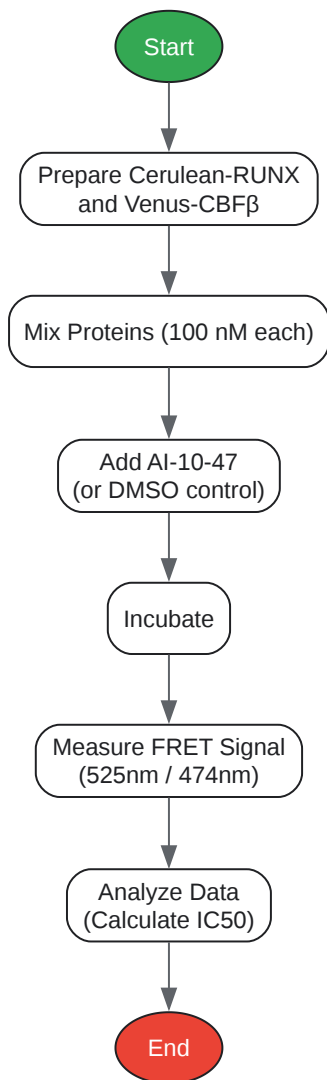
Property	Value	Reference
Mechanism of Action	Inhibitor of CBF β -RUNX binding	[4]
IC50	3.2 μ M (in a FRET-based assay)	[4]
Molecular Formula	C13H8F3N3O	[4]
Molecular Weight	279.22 g/mol	[4]
CAS Number	1256094-31-1	[4]
Appearance	Solid, Off-white to gray	[4]
Solubility	100 mg/mL in DMSO (requires sonication)	[4]

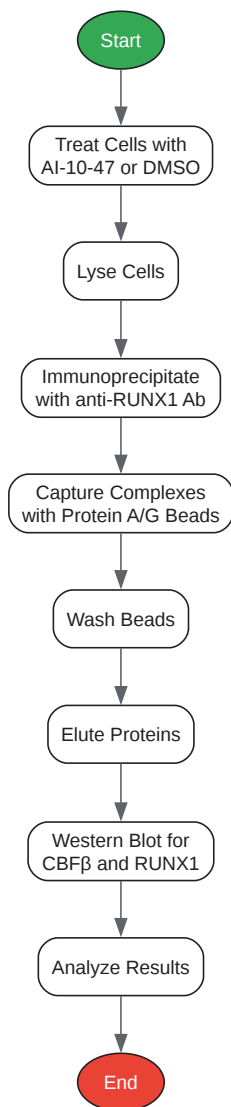
Mechanism of Action and Signaling Pathway

AI-10-47 functions by binding to CBF β , thereby preventing its association with RUNX proteins. [2] The CBF β -RUNX complex is a heterodimeric transcription factor essential for the regulation of genes involved in cellular processes such as proliferation, differentiation, and survival. [2] In a normal physiological context, CBF β enhances the DNA binding affinity of RUNX proteins. [1][5] By disrupting this interaction, **AI-10-47** effectively reduces the transcriptional activity of RUNX proteins, leading to altered expression of their target genes. [1][2] This mechanism has shown efficacy in cancer cells that are dependent on RUNX transcription factor activity. [1]

The simplified signaling pathway illustrating the mechanism of action of **AI-10-47** is depicted below.







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References

- [1. Small Molecule Inhibitor of CBF \$\beta\$ -RUNX Binding for RUNX Transcription Factor Driven Cancers - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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- [5. The RUNX/CBF \$\beta\$ Complex in Breast Cancer: A Conundrum of Context - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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